

Kelex 100: A Versatile Chelating Extractant

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Compound Focus: 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol

CAS No.: 73545-11-6

Cat. No.: S705995

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Kelex 100 is a commercial alkylated oxine derivative, specifically **7-(4-ethyl-1-methyloctyl)-8-hydroxyquinoline** [1] [2]. It functions as a powerful chelating agent for solvent extraction, capable of forming extremely stable complexes with various metal ions [3]. Its key advantages include high lipophilicity, which allows for large preconcentration factors, and the ability to operate effectively in acidic conditions where other extractants may fail [4] [3].

Summary of Extraction Protocols & Performance

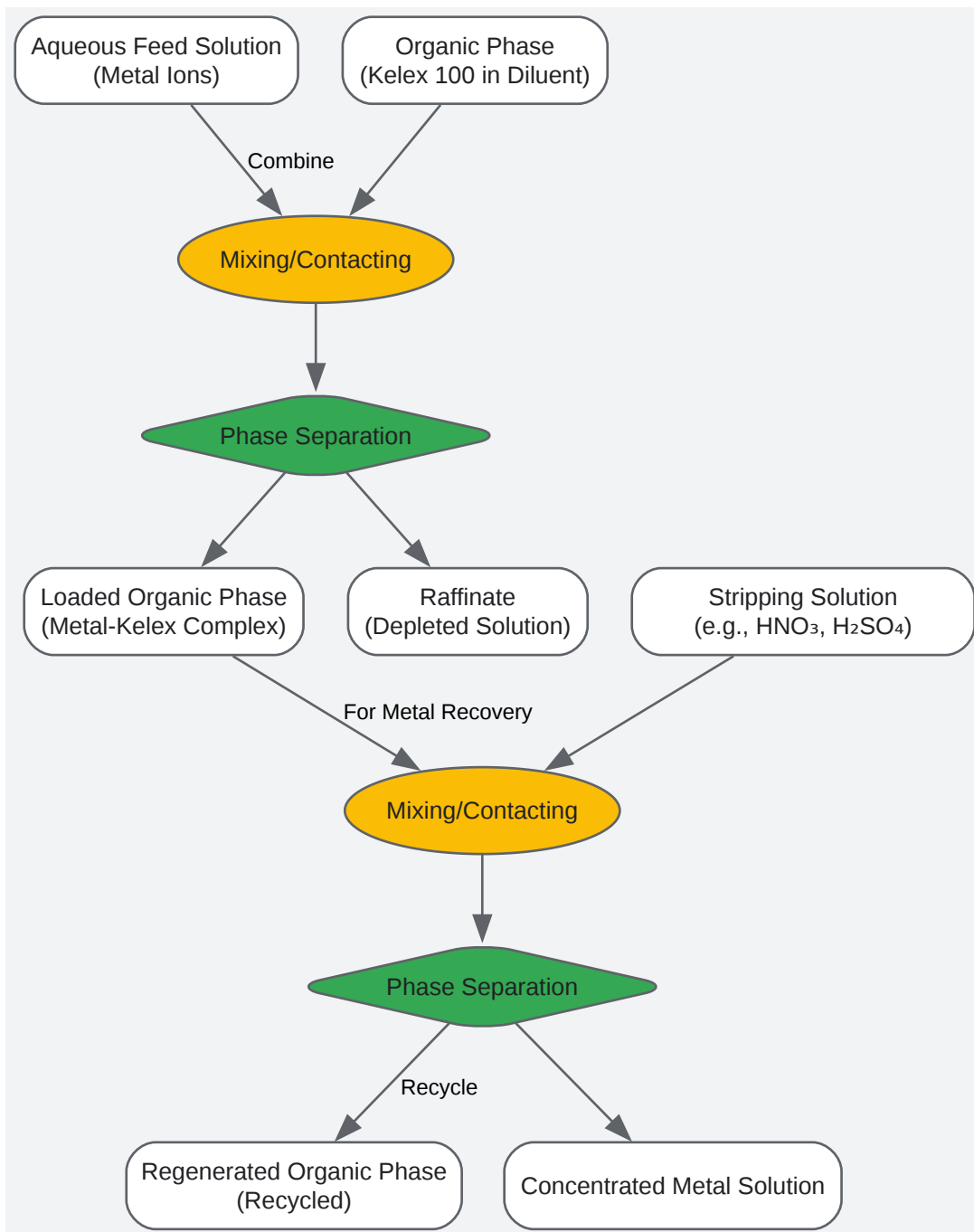
The application of Kelex 100 varies significantly depending on the target metal and the aqueous feed composition. The table below summarizes the core conditions from the researched studies.

Target Metal	Aqueous Feed Solution	Organic Phase Formulation	Key Extraction Conditions	Reported Performance
Multielement (Cd, Co, Cu, Mn, Ni, Pb, Zn) [4]	Natural Waters	Purified Kelex 100 in Toluene	Single batch extraction; back-extraction with small volume of nitric acid.	Effective simultaneous extraction; large preconcentration factors for Graphite-Furnace AAS.
Copper (Cu) [3]	Acidic leach liquors (pH 1-3)	2.5-5% Kelex 100 in Kerosene or Aromatic Solvent	Extraction at low pH; stripping with	Selective Cu extraction; loaded

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			120-150 g/L H ₂ SO ₄ .	organic contained 2.0-4.0 g/L Cu.
Gallium (Ga) [5]	Sodium Aluminate (Bayer liquor): 0.10–0.11 g/L Ga, 16–15 g/L Al ₂ O ₃	10 vol% Kelex 100, 5 vol% Versatic 10, 8 vol% n-decanol, Kerosene	2 minutes extraction; selective stripping in two stages.	>90% Ga extraction; purified strip liquor with 1.12 g/L Ga.
Copper (Cu) [6]	Aqueous Cu ²⁺ solution	Kelex 100 in Heptane	Reaction studied at heptane-water interface; kinetics monitored via spectroscopy.	Process accounted for by a diffusion model with a reaction-limited interaction.

Detailed Experimental Workflows

The following diagrams outline the general extraction process and a specific protocol for multielement preconcentration based on the search results.

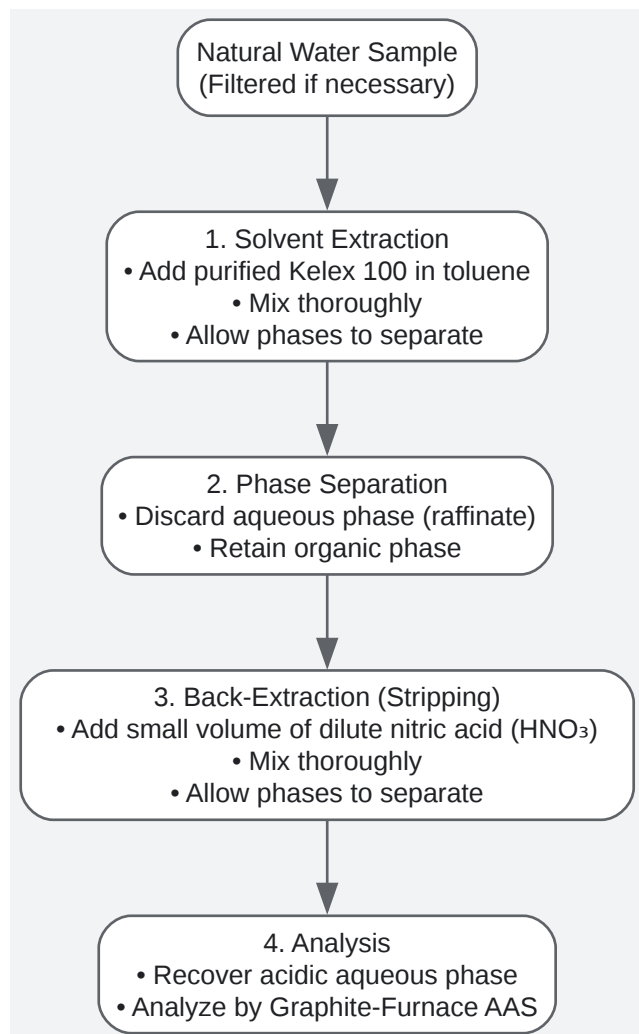


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General Workflow for Metal Extraction with Kelex 100

Protocol 1: Multielement Preconcentration from Natural Waters [4]

This protocol is designed for concentrating trace metals for ultra-sensitive analysis.



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Multi-element Preconcentration Workflow

- **Key Details:**

- **Preconcentration:** The high lipophilicity of Kelex 100 and its chelates enables a large preconcentration factor in a single batch extraction [4].
- **Back-Extraction:** Using a small volume of nitric acid provides additional enrichment, resulting in a concentrated sample suitable for detection [4].
- **Calibration:** The method allows for calibration with standard solutions instead of the more time-consuming method of standard additions [4].

Protocol 2: Copper Extraction from Acidic Leach Liquors [3]

This industrial-focused protocol highlights the selectivity of Kelex 100 for copper.

- **Organic Phase Preparation:** Prepare a solution of 2.5% to 5% (v/v) Kelex 100 in a diluent such as kerosene or an aromatic solvent [3].
- **Extraction:** Contact the organic phase with the acidic aqueous feed (pH 1-3). The strong chelation forces the equilibrium toward the formation of a stable copper complex in the organic phase. The maximum loading capacity is approximately 2.0 g/L Cu for a 2.5% Kelex solution and 4.0 g/L Cu for a 5% solution [3].
- **Stripping:** Contact the copper-loaded organic phase with a strip solution containing 120-150 g/L sulfuric acid. This reverses the equilibrium, producing a pure, concentrated copper sulfate solution suitable for electrolysis [3].
- **Selectivity:** The degree of co-extraction of other cations is highly dependent on pH, relative ionic concentrations, and the amount of Kelex 100 present in excess of the copper ions [3].

Practical Considerations for Researchers

- **Chemical Properties:** Kelex 100 (CAS No. 73545-11-6) is a pale yellow to dark brown viscous liquid with a molecular weight of 299.45 g/mol [1] [2]. It has a high boiling point (~250°C) and a density of approximately 1.005 g/cm³ [2].
- **Kinetics:** The extraction of copper by Kelex 100 at a heptane-water interface can be modeled with a one-dimensional diffusion model coupled with a reaction-limited interaction [6]. Understanding kinetics is crucial for reactor design.
- **Modifiers:** As seen in the gallium extraction protocol, modifiers like **n-decanol** are often added to the organic phase to prevent the formation of a third phase and improve phase separation [5].
- **Supplier Information:** Kelex 100 is available from various chemical suppliers, though it can be costly, with prices ranging from approximately \$435 for 250 mg to over \$1,600 for 100 g, depending on purity and supplier [2].

Reference List

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- *Kelex 100 Reagent for Copper Solvent Extraction.* 911Metallurgist, 2019. [Online Article] [3]
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- Kelex 100. ChemicalBook. [Chemical Data Database] [2]

A Note on Protocol Completeness

The information available from the search is foundational but not exhaustive for a novel application. To develop a robust and optimized protocol for your specific needs, you may need to consult more recent literature or conduct method development focused on:

- The exact composition of your feed solution.
- Optimization of pH, Kelex 100 concentration, and phase ratios (O/A).
- Determination of extraction and stripping isotherms.
- Comprehensive kinetics studies.

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